

Chemical Structure and Stability of $^{13}\text{C}_5$ Labeled Fmoc-Valine

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Compound of Interest

Compound Name: L-VALINE-N-FMOC ($^{13}\text{C}_5$)

Cat. No.: B1579772

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Executive Summary

Fmoc-Valine-OH- $^{13}\text{C}_5$ (Fmoc-Val-OH- $^{13}\text{C}_5$) is a high-precision isotopic tracer and building block used in proteomics, metabolomics, and structural biology.^[1] It combines the orthogonal protecting group strategy of Fmoc (9-fluorenylmethoxycarbonyl) chemistry with stable isotope labeling (Carbon-13) on all five carbons of the valine backbone.^[1]

This guide provides a deep technical analysis of its chemical architecture, stability limitations, and handling protocols. It is designed for researchers requiring absolute fidelity in Solid Phase Peptide Synthesis (SPPS) and Mass Spectrometry (MS) quantification.^[1]

Chemical Architecture and Properties^{[2][3][4]}

The molecule consists of two distinct functional domains: the isotopically labeled amino acid core and the base-labile protecting group.

Structural Composition^[1]

- The Core (Valine- $^{13}\text{C}_5$): All five carbon atoms (carbonyl, alpha, beta, and two gamma carbons) are replaced with the stable isotope

C. This results in a mass shift of +5.016 Da relative to the natural abundance isotopologue.

- The Shield (Fmoc): The N-terminus is capped with a fluorenylmethoxycarbonyl group, rendering the amine inert to acid but sensitive to base.

Physicochemical Data Table[1][5]

Property	Specification	Critical Note
Chemical Formula	C	Natural abundance carbons in Fmoc group; ¹³ C in Valine.[1] [2][3][4]
	C	
	H	
	NO	
Molecular Weight	~344.4 g/mol	Approx. 5 Da heavier than unlabeled Fmoc-Val (339.4).[1]
Appearance	White to off-white powder	Hygroscopic; clumping indicates moisture exposure. [1]
Chirality	L-Isomer (S-configuration)	>99% ee required to prevent diastereomer formation in peptides.[1]
Solubility	DMF, NMP, DMSO	Hydrophobic Fmoc group limits water solubility.[1]
Isotopic Purity	>99 atom %	Essential to prevent "M-1" satellite peaks in MS.[1]
	C	

Structural Visualization

The following diagram illustrates the functional segmentation of the molecule.



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Figure 1: The Fmoc group protects the amine during synthesis, while the $^{13}\text{C}5$ valine core provides the mass signature.^{[5][3][6][7][8]}

Stability Profile

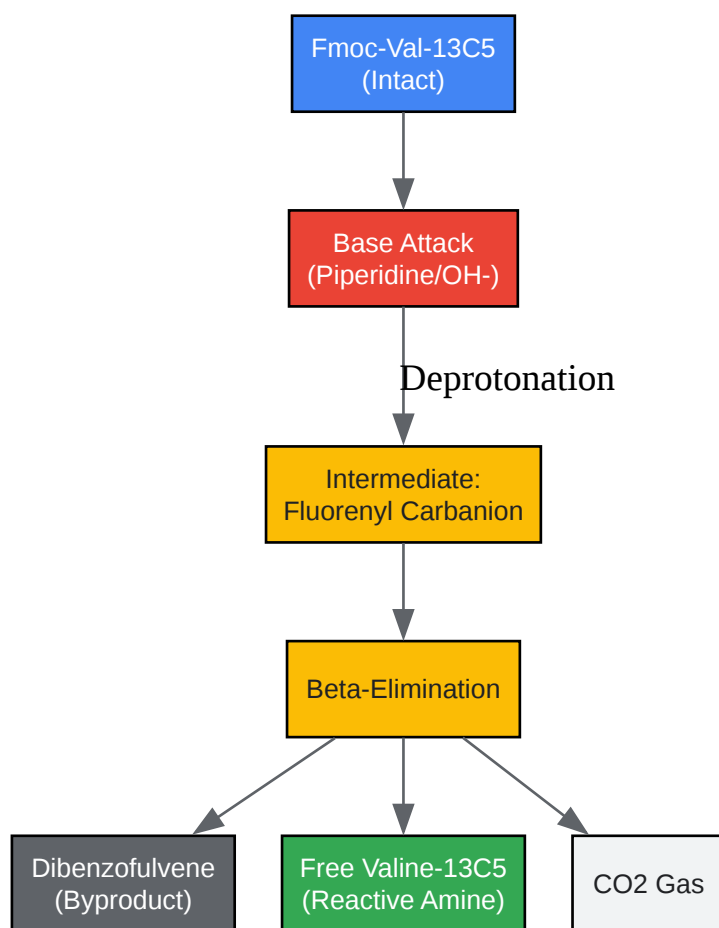
Understanding the stability of Fmoc-Valine- $^{13}\text{C}5$ requires distinguishing between chemical stability (the integrity of the Fmoc group) and isotopic stability (the permanence of the ^{13}C label).

Chemical Stability (Fmoc Sensitivity)

The Fmoc group is designed to be temporary.^[1] It is removed via a beta-elimination mechanism triggered by secondary amines (e.g., piperidine).^[1] This makes the compound inherently unstable in basic environments ($\text{pH} > 8$).^[1]

Mechanism of Degradation:

- Proton Abstraction: A base removes the acidic proton from the fluorene ring (position 9).^{[1][9]}
- Elimination: The resulting carbanion collapses to form dibenzofulvene (DBF), releasing CO and the free amine.
- Implication: If exposed to amine vapors or basic buffers during storage, the Fmoc group will cleave, leading to polymerization or side reactions.^[10]



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Figure 2: Base-catalyzed degradation pathway (Fmoc cleavage).[1]

Isotopic Stability

The

C label is non-exchangeable.[1] Unlike deuterium (

H) attached to heteroatoms (N, O, S), which can exchange with solvent protons, the carbon-carbon backbone is covalently fixed.

- Shelf-Life: The isotope does not decay (stable, not radioactive).[1][11]
- Metabolic Stability: In biological systems, the

C remains attached to the Valine unless the amino acid backbone is catabolized (e.g., via transamination or decarboxylation).

Storage Protocol

To maintain chemical purity:

- Temperature: Store at +2°C to +8°C for short term; -20°C for long term (>3 months).
- Atmosphere: Keep under inert gas (Argon/Nitrogen) if possible.[\[1\]](#)
- Desiccation: Highly hygroscopic.[\[1\]](#) Water promotes slow hydrolysis of the ester bond.[\[1\]](#) Allow the bottle to reach room temperature before opening to prevent condensation.

Analytical Characterization

Nuclear Magnetic Resonance (NMR)

The ^{13}C labeling dramatically alters the NMR profile.[\[1\]](#)

- H NMR: The proton signals attached to the ^{13}C atoms will show large heteronuclear spin-spin coupling ()[\[1\]](#) This splits the standard valine doublets/multiplets into complex patterns (doublets of doublets).[\[1\]](#)
- C NMR: Instead of singlet peaks (seen in natural abundance with proton decoupling), you will observe homonuclear coupling () between adjacent labeled carbons.[\[1\]](#)
 - Utility: This coupling pattern is the definitive fingerprint for verifying isotopic enrichment.[\[1\]](#)

Mass Spectrometry (MS)

- Mass Shift: The molecular ion will appear at 345.4 m/z (approx), compared to 340.4 m/z for the unlabeled standard.
- Quality Control: Check for the absence of "M-1" (incomplete labeling) and "M-17" (loss of Fmoc) peaks.

Operational Protocols

Protocol: Solubilization for SPPS

Fmoc-Valine is hydrophobic.^[1] Proper solubilization is critical to prevent coupling failures.^[1]

- Solvent Choice: Use DMF (Dimethylformamide) or NMP (N-methyl-2-pyrrolidone).^[1]
 - Avoid: Water, Methanol (Fmoc is insoluble).^[1]
- Concentration: Prepare a 0.2 M to 0.5 M solution.
- Dissolution Step:
 - Weigh the powder into a dry vial.^[1]
 - Add solvent.^{[1][12][13][14]}
 - Vortex or sonicate for 30-60 seconds.^[1]
 - Visual Check: Solution must be clear. Turbidity implies moisture contamination or hydrolysis.^[1]

Protocol: Coupling (Steric Considerations)

Valine is beta-branched, creating steric hindrance near the reaction center.^[1] This makes coupling slower than Alanine or Glycine.^[1]

Recommended Workflow:

- Activation: Use HBTU/DIEA or DIC/Oxyma Pure.^[1]
 - Ratio: 1:1:2 (AA : Activator : Base).^[1]
- Coupling Time: Extend standard coupling time by 50% (e.g., 45-60 mins instead of 30 mins).
- Double Coupling: For critical sequences (or if Val is followed by another bulky residue like Ile/Thr), perform a double coupling cycle.^[1]

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